

Preparing TX-1123 Stock Solutions for Cellular and Biochemical Assays

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals.

Abstract

This document provides detailed protocols for the preparation of stock solutions of **TX-1123**, a potent inhibitor of protein tyrosine kinases (PTKs) and cyclooxygenases (COX).[1][2][3][4] Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and validity of experimental results. The protocols outlined below cover the necessary materials, safety precautions, and step-by-step procedures for the dissolution, storage, and handling of **TX-1123** for in vitro research applications.

Introduction to TX-1123

TX-1123 is a small molecule inhibitor with significant activity against several key signaling proteins. It has been identified as a potent inhibitor of protein tyrosine kinases including Src, eukaryotic elongation factor-2 kinase (eEF2-K), protein kinase A (PKA), and epidermal growth factor receptor kinase (EGFR-K).[1][2] Additionally, **TX-1123** demonstrates inhibitory effects on cyclooxygenase (COX) enzymes, with a notable selectivity for COX-2 over COX-1.[1][5][6][7] This dual activity makes **TX-1123** a valuable tool for investigating cellular signaling pathways involved in cancer and inflammation.

Physicochemical and Biological Data



A summary of the key quantitative data for **TX-1123** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C20H24O3	[2]
Molecular Weight	312.40 g/mol	[2]
Appearance	Solid	[2]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[2]
IC ₅₀ (COX-1)	15.7 μΜ	[1][2]
IC ₅₀ (COX-2)	1.16 μΜ	[1][2]
IC50 (Src kinase)	2.2 μΜ	[1][8]
IC50 (eEF2-K)	3.2 μΜ	[1]
IC50 (PKA)	9.6 μΜ	[1]
IC₅o (EGFR-K)	320 μΜ	[1]
IC50 (PKC)	320 μΜ	[1]

Experimental Protocols Materials

- TX-1123 powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)



- · Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- TX-1123 is a bioactive compound. Handle with care and use appropriate PPE.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- All procedures should be performed in a clean and sterile environment, preferably within a laminar flow hood, to prevent contamination of stock solutions.

Preparation of a 10 mM TX-1123 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

- Calculate the required mass of TX-1123:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = Molarity (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 312.40 g/mol x 1000 mg/g = 3.124 mg
- Weighing TX-1123:
 - Carefully weigh out 3.124 mg of TX-1123 powder and place it into a sterile microcentrifuge tube.
- Dissolution in DMSO:
 - Add 1 mL of sterile, cell culture grade DMSO to the microcentrifuge tube containing the TX-1123 powder.



- Cap the tube tightly.
- Solubilization:
 - Vortex the tube vigorously for 1-2 minutes to ensure complete dissolution of the TX-1123.
 - Visually inspect the solution to ensure there are no visible particles. If necessary, gently warm the solution to 37°C to aid dissolution.
- · Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes
 (e.g., 10-50 μL) in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[2]

Preparation of Working Solutions for Cell Culture Experiments

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution in cell culture medium.

- Thaw a single aliquot of the 10 mM **TX-1123** stock solution at room temperature.
- Determine the final desired concentration of TX-1123 for your experiment. For example, to prepare a working solution with a final concentration of 10 μM in 10 mL of cell culture medium:
 - Use the formula: C₁V₁ = C₂V₂
 - C₁ = Concentration of stock solution (10 mM = 10,000 μM)
 - V₁ = Volume of stock solution to add (?)
 - C₂ = Final concentration (10 μM)
 - V₂ = Final volume (10 mL)



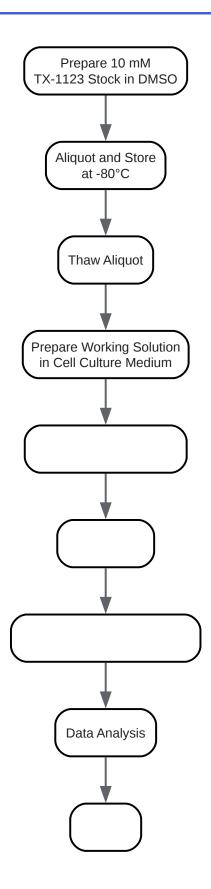
- \circ V₁ = (C₂V₂) / C₁ = (10 μ M * 10 mL) / 10,000 μ M = 0.01 mL = 10 μ L
- Aseptically add 10 μ L of the 10 mM **TX-1123** stock solution to 10 mL of pre-warmed cell culture medium.
- Gently mix the working solution by pipetting up and down or by inverting the tube. Do not vortex, as this can cause foaming of the medium.
- The working solution is now ready to be added to your cell cultures.

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same concentration of DMSO as the highest concentration of **TX-1123** used) in your experiments.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways targeted by **TX-1123** and a general workflow for its use in in vitro experiments.

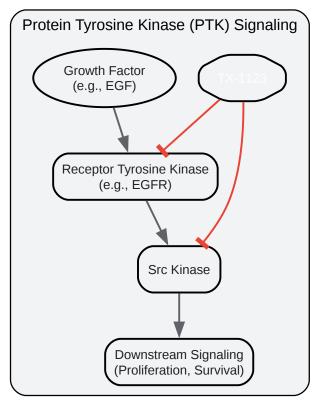


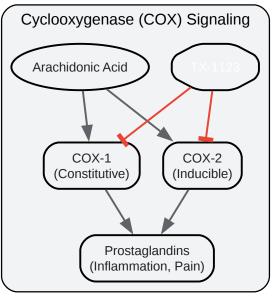


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Caption: Experimental workflow for using TX-1123 in cell-based assays.







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Caption: Simplified signaling pathways inhibited by **TX-1123**.

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